

A Comprehensive Technical Guide to the Physicochemical Properties of 2-Hydroxyethyl Formate

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Compound of Interest

Compound Name: 2-Hydroxyethyl formate

CAS No.: 628-35-3

Cat. No.: B1216225

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This technical guide provides an in-depth exploration of the fundamental physicochemical properties of **2-Hydroxyethyl formate**, specifically its boiling point and density. As a compound of interest in various chemical and pharmaceutical applications, a precise understanding of these characteristics is paramount for process design, reaction optimization, and formulation development. This document moves beyond a simple recitation of values to offer a critical evaluation of available data, elucidate the methodologies for their determination, and provide a framework for their practical application.

Introduction to 2-Hydroxyethyl Formate

2-Hydroxyethyl formate, also known as ethylene glycol monoformate, is an organic compound with the chemical formula $C_3H_6O_3$.^{[1][2]} It is characterized by the presence of both a primary alcohol and a formate ester functional group, rendering it a versatile bifunctional

molecule. This unique structure allows it to serve as a reagent and solvent in various chemical syntheses.[2][3] Its applications are found in the pharmaceutical and chemical industries, and it is also noted for its use as a flavoring agent.[2]

Chemical Structure of **2-Hydroxyethyl Formate**:

Caption: Chemical structure of **2-Hydroxyethyl formate**.

Boiling Point of 2-Hydroxyethyl Formate

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For a pure compound, the normal boiling point is measured at a pressure of 760 mmHg.

Reported Boiling Point Values

Several sources have reported the boiling point of **2-Hydroxyethyl formate**, with slight variations in the cited values. A summary of these findings is presented in the table below.

Boiling Point (°C)	Pressure (mmHg/Torr)	Source
175.1	760	Guidechem[2]
180	760	CAS Common Chemistry[4], ChemicalBook[5][6], ECHEMI[7], ChemBK[3]

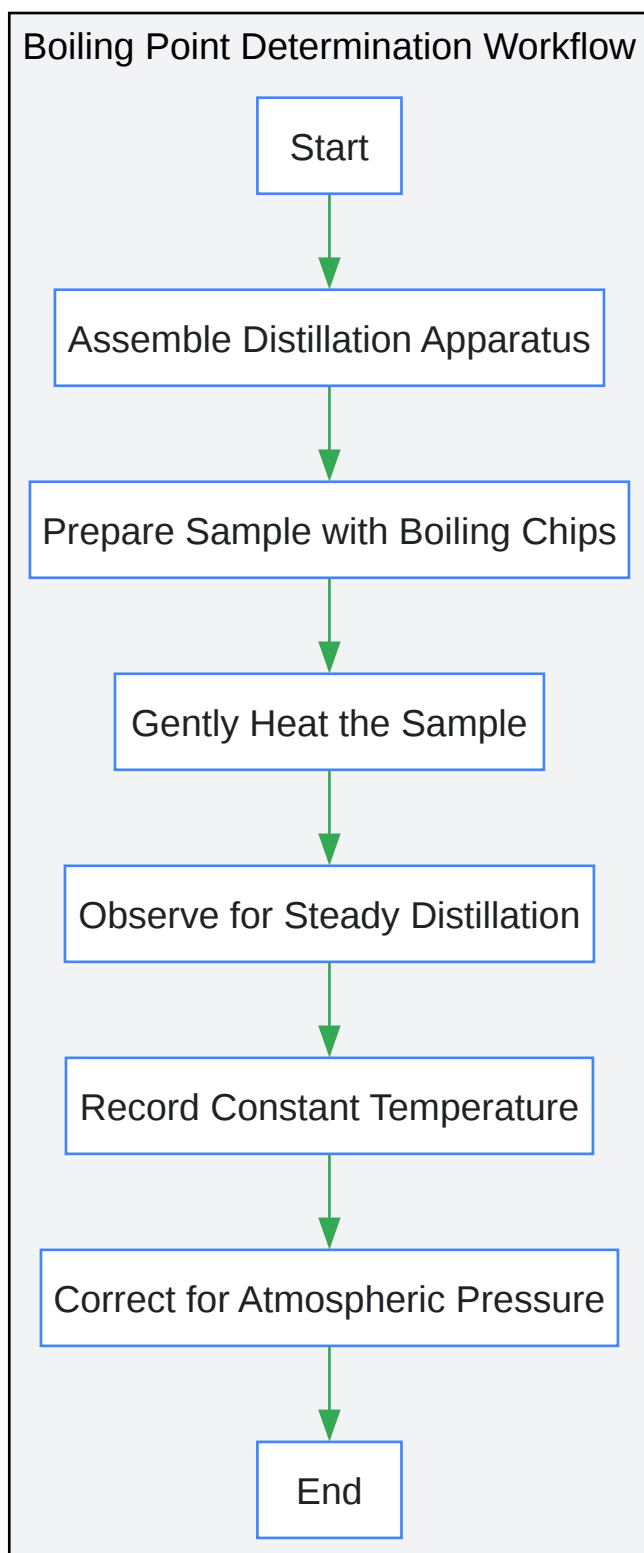
The majority of sources indicate a boiling point of 180°C at standard atmospheric pressure.[3][4][5][7] The value of 175.1°C reported by Guidechem represents a minor deviation, which could be attributed to differences in experimental purity of the sample or slight variations in pressure control during measurement.[2] For practical purposes in a research and development setting, a value of 180°C at 760 mmHg is a reliable and well-supported figure.

Experimental Determination of Boiling Point

The determination of a precise boiling point is crucial for distillation-based purification and for defining reaction conditions. The following is a generalized protocol for the experimental determination of the boiling point of a liquid such as **2-Hydroxyethyl formate**.

Protocol for Boiling Point Determination:

- **Apparatus Setup:** Assemble a distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** Place a small volume of **2-Hydroxyethyl formate** and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.
- **Temperature Reading:** Record the temperature at which a steady stream of distillate is collected and the temperature reading on the thermometer remains constant. This constant temperature is the boiling point.
- **Pressure Correction:** If the atmospheric pressure is not exactly 760 mmHg, a pressure correction should be applied to normalize the observed boiling point.



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Caption: Experimental workflow for determining the boiling point.

Density of 2-Hydroxyethyl Formate

Density is an intrinsic property of a substance, defined as its mass per unit volume. It is an important parameter for volumetric calculations in chemical processes and for the characterization of a compound's purity.

Reported Density Values

The reported density values for **2-Hydroxyethyl formate** also show some variation across different sources. These values are summarized in the table below.

Density (g/cm ³)	Temperature (°C)	Source
1.1020	20	CAS Common Chemistry[4]
1.136	Not Specified	Guidechem[2]
1.1839	20	ECHEMI[7], ChemBK[3]
1.1839	Not Specified	ChemicalBook[5]

The reported densities range from 1.1020 g/cm³ to 1.1839 g/cm³. [2][3][4][5][7] The temperature at which the density was measured is a critical piece of information, as density is temperature-dependent. The values of 1.1020 g/cm³ and 1.1839 g/cm³ are both reported at 20°C. [4][7] This discrepancy may arise from the use of different experimental techniques or variations in sample purity. The higher value of 1.1839 g/cm³ at 20°C is cited by multiple sources and is likely a reliable figure for high-purity **2-Hydroxyethyl formate**. [3][7]

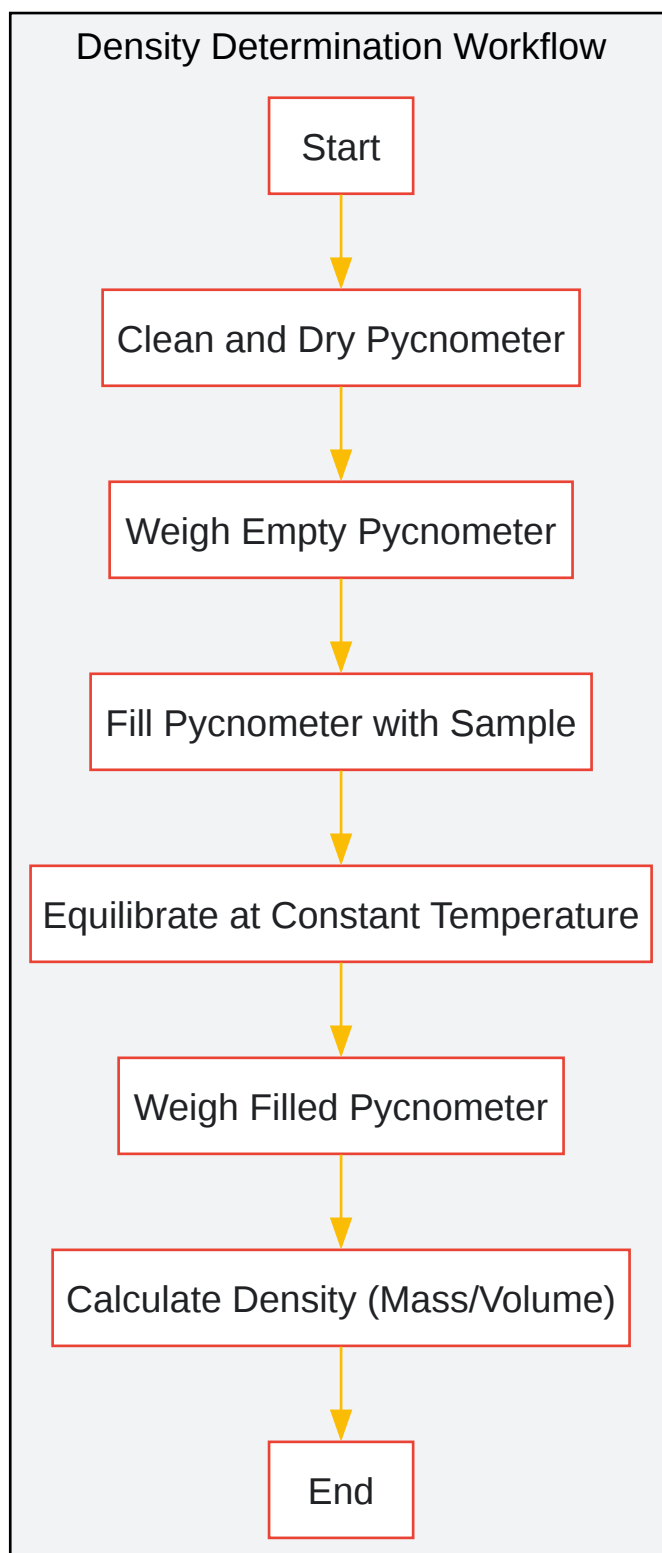
Experimental Determination of Density

The density of a liquid can be accurately determined using several methods. A common and straightforward technique involves the use of a pycnometer.

Protocol for Density Determination using a Pycnometer:

- Pycnometer Preparation: Clean and dry a pycnometer of a known volume.
- Mass of Empty Pycnometer: Accurately weigh the empty pycnometer.

- Filling the Pycnometer: Fill the pycnometer with **2-Hydroxyethyl formate**, ensuring there are no air bubbles.
- Temperature Equilibration: Place the filled pycnometer in a constant temperature bath (e.g., 20°C) until it reaches thermal equilibrium.
- Mass of Filled Pycnometer: Accurately weigh the filled pycnometer.
- Calculation: Calculate the mass of the **2-Hydroxyethyl formate** by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.



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Caption: Experimental workflow for determining density.

Conclusion

This technical guide has provided a detailed overview of the boiling point and density of **2-Hydroxyethyl formate**, grounded in a critical analysis of available data. For drug development professionals, researchers, and scientists, the recommended values are a boiling point of 180°C at 760 mmHg and a density of 1.1839 g/cm³ at 20°C. It is imperative to recognize that minor variations in these values can exist due to experimental conditions and sample purity. Therefore, for applications requiring high precision, in-house determination of these properties using standardized protocols is strongly advised.

References

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